

Commercial Sourcing & Technical Guide: H-Leu-Arg-Pro-OH (LRP)[1]

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Compound of Interest

Compound Name: *H-Leu-arg-pro-OH*

CAS No.: 133943-59-6

Cat. No.: B1336404

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Executive Summary & Technical Profile

The tripeptide **H-Leu-Arg-Pro-OH** (LRP) is a bioactive peptide primarily recognized for its role as an Angiotensin I-Converting Enzyme (ACE) inhibitor, originally isolated from enzymatic hydrolysates of proteins such as bonito bowels and zein (corn protein) [1, 2].^[1] Structurally, it also corresponds to residues 7-9 of the mammalian Gonadotropin-Releasing Hormone (GnRH/LHRH) precursor, making it a sequence of interest in both cardiovascular and reproductive endocrinology research.

For researchers, sourcing LRP presents a specific challenge: unlike ubiquitous commodity peptides (e.g., RGD, FLAG), LRP is frequently categorized as a non-stock custom synthesis target by major vendors. This guide provides the technical framework to source high-fidelity LRP, focusing on counter-ion selection, synthesis specifications, and vendor qualification.

Chemical Identity^{[1][2][3][4][5]}

- Sequence: Leucine-Arginine-Proline^{[1][2][3][4]}
- Formula:

- Molecular Weight: 384.48 g/mol
- CAS Number: 133943-59-6 (Generic LRP forms) / 99299-72-2 (Specific isomers may vary) [\[1\]](#)
- Key Characteristics: Amphipathic; Arginine residue confers high basicity and hydrophilicity.

The Sourcing Landscape: Catalog vs. Custom

Analysis of the current commercial landscape (Q1 2026) indicates that **H-Leu-Arg-Pro-OH** is rarely available as an off-the-shelf "catalog" item with immediate dispatch.[\[1\]](#) Researchers must typically utilize Custom Peptide Synthesis (CPS) services.

Vendor Tiering Strategy

When requesting quotes, categorize vendors based on your application's stringency:

Tier	Vendor Type	Recommended For	Examples
Tier 1	Global GMP/ISO CROs	GLP Tox studies, Clinical trials, High-purity SAR	Bachem, PolyPeptide, CPC Scientific
Tier 2	Rapid Synthesis Specialists	Early discovery, High-throughput screening (HTS)	GenScript, Thermo Fisher, AnaSpec
Tier 3	Catalog Aggregators	Reference standards (if available), Non-critical reagents	PubChem Vendors, Specialized biochemical traders

Critical Technical Specifications (The "RFX" Package)

To ensure experimental reproducibility, you must define the following parameters in your Request for Quote (RFQ). Do not rely on default vendor settings.

A. Counter-Ion Selection (The Critical Variable)

The Arginine (Arg) residue is highly basic and acts as a "sponge" for Trifluoroacetic acid (TFA), the acid used during cleavage from the resin.

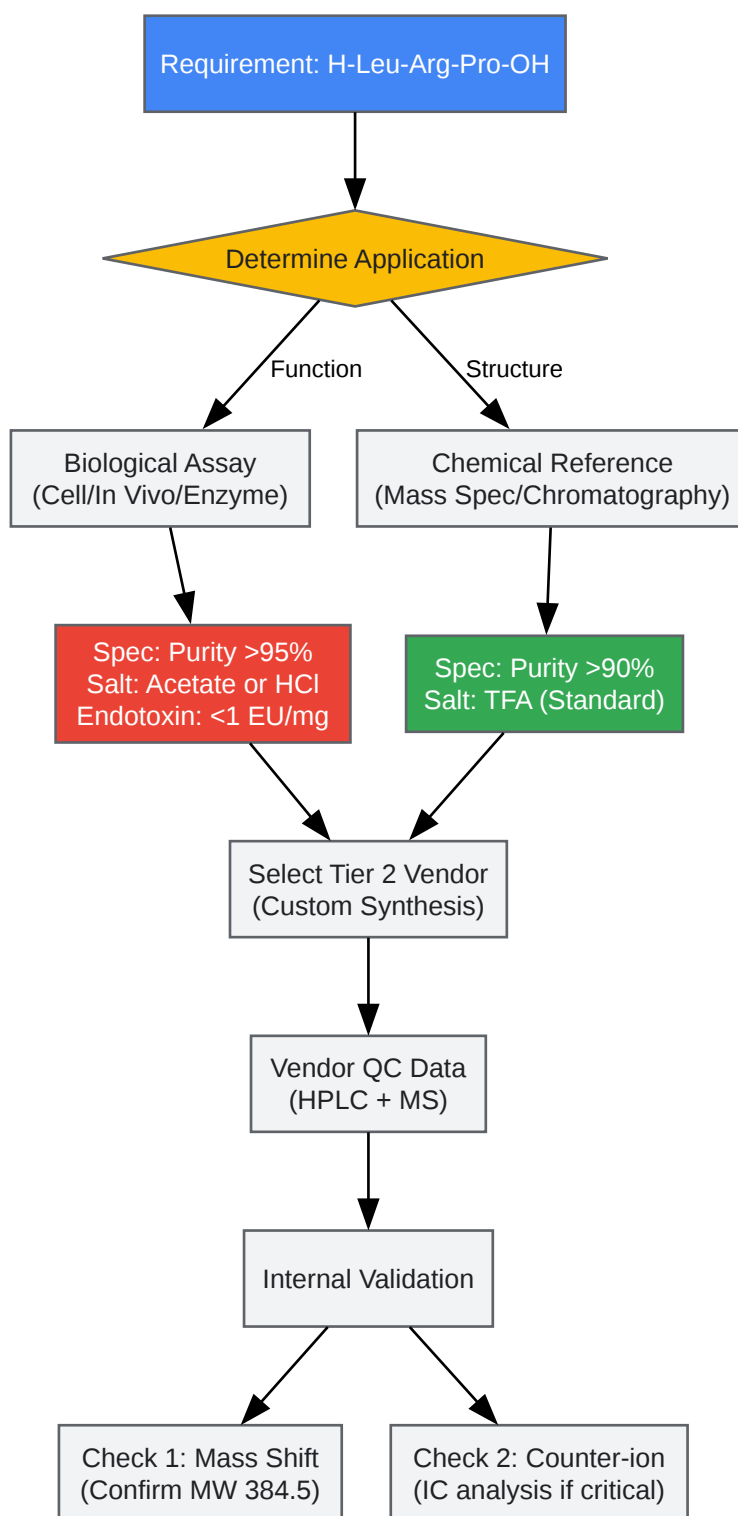
- TFA Salt (Default):
 - Pros: Cheaper, better solubility for HPLC purification.
 - Cons: Cytotoxic. Residual TFA can acidify culture media and alter cellular proliferation, invalidating bioassays [3].
 - Use Case: Analytical standards, non-biological chemistry.
- Acetate/HCl Salt (Required for Bioassays):
 - Pros: Biocompatible. Acetate is preferred for cell culture; HCl for specific solubility needs. [5]
 - Cons: Adds 20-30% to cost; lower yield due to ion-exchange step. [1]
 - Use Case: In vitro ACE inhibition assays, cell signaling, in vivo animal models.

B. Purity Grades[9]

- >95% (HPLC): Mandatory for quantitative ACE inhibition assays (determination). Impurities (truncated peptides like H-Arg-Pro-OH) can act as competitive inhibitors or false negatives. [1]
- >98% (HPLC): Required for crystallography or GMP-grade bridging studies.

Sourcing & Validation Workflow

The following diagram illustrates the decision logic for sourcing LRP, ensuring the final product matches the experimental intent.



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Figure 1: Decision logic for sourcing **H-Leu-Arg-Pro-OH**, emphasizing the critical divergence in salt form specifications based on end-use application.

Experimental Validation Protocol

Upon receipt of the peptide, do not assume integrity. Perform the following "Self-Validating" checks.

Protocol 1: Solubility & Reconstitution

The Leu (hydrophobic) and Arg (hydrophilic) balance usually allows solubility in water, but high concentrations may require buffering.

- Visual Inspection: Lyophilized powder should be white/off-white.^[1] Yellowing indicates oxidation (Trp/Met/Cys absent, but general degradation possible).
- Solvent: Start with sterile distilled water. If turbidity persists, add 0.1% Acetic Acid (if basic) or (if acidic), though LRP is generally water-soluble.
- Aliquot: Freeze-thaw cycles degrade peptides.^[1] Reconstitute to 1-5 mg/mL, aliquot into low-bind tubes, and store at -20°C (short term) or -80°C (long term).

Protocol 2: Identity Verification (LC-MS)^[1]

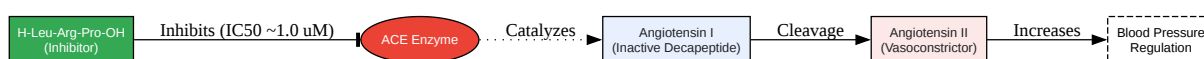
- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 60% B over 20 minutes. (Tripeptides elute early; adjust gradient to capture hydrophilic species).
- Target Mass: Look for

Biological Context & Mechanism

Understanding the mechanism validates why you are sourcing this specific sequence.

ACE Inhibition Pathway

LRP functions as a competitive inhibitor of ACE. The C-terminal Proline is critical for binding to the ACE active site, resisting hydrolysis while blocking the conversion of Angiotensin I to Angiotensin II.



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Figure 2: Mechanism of Action.[1] LRP competitively inhibits the ACE enzyme, preventing the cleavage of Angiotensin I to the vasoconstrictor Angiotensin II.

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